

D4R agonist-1 experimental variability and how to reduce it

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Compound of Interest

Compound Name: D4R agonist-1

Cat. No.: B12378655

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D4R Agonist-1 Technical Support Center

Welcome to the technical support center for **D4R Agonist-1**. This resource is designed to assist researchers, scientists, and drug development professionals in troubleshooting experimental variability and addressing common issues encountered when working with **D4R Agonist-1**.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action for **D4R Agonist-1**?

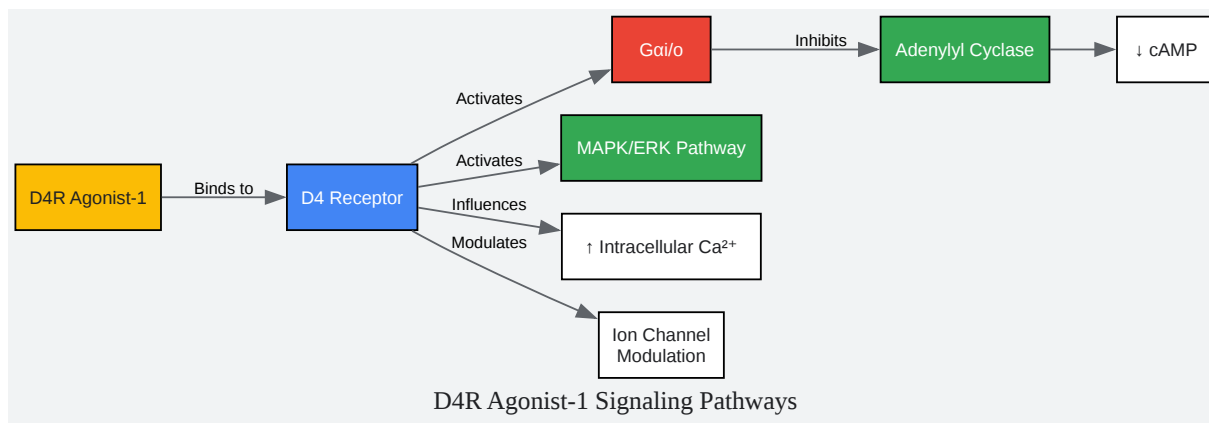
A1: **D4R Agonist-1** is a selective agonist for the Dopamine D4 Receptor (D4R). The D4R is a G protein-coupled receptor (GPCR) that primarily couples to the G*ai/o* subunit. Upon activation by an agonist like **D4R Agonist-1**, the receptor inhibits adenylyl cyclase, leading to a decrease in intracellular cyclic AMP (cAMP) levels. This signaling cascade can influence various downstream cellular processes.

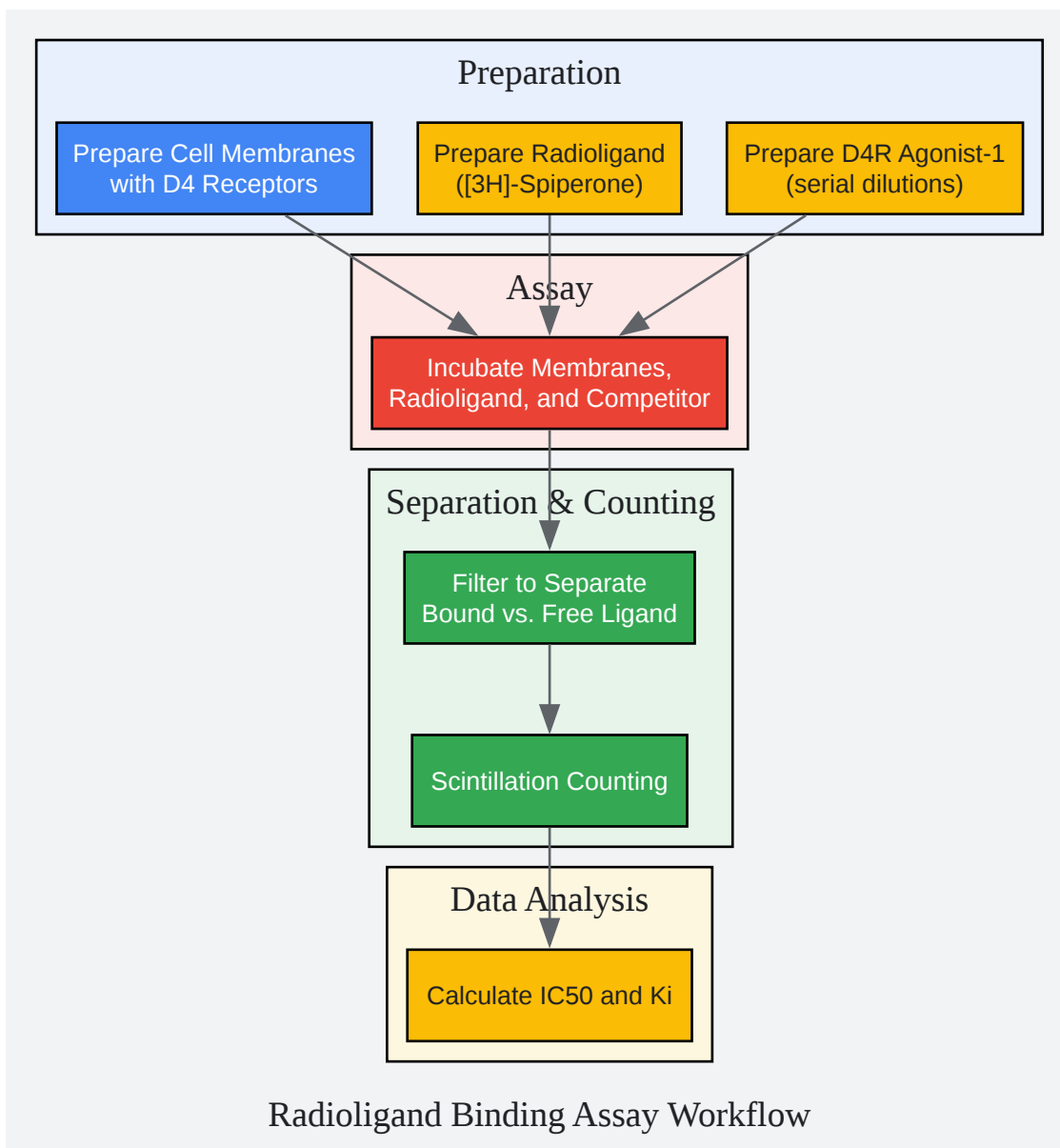
Q2: What are the common downstream signaling pathways affected by **D4R Agonist-1**?

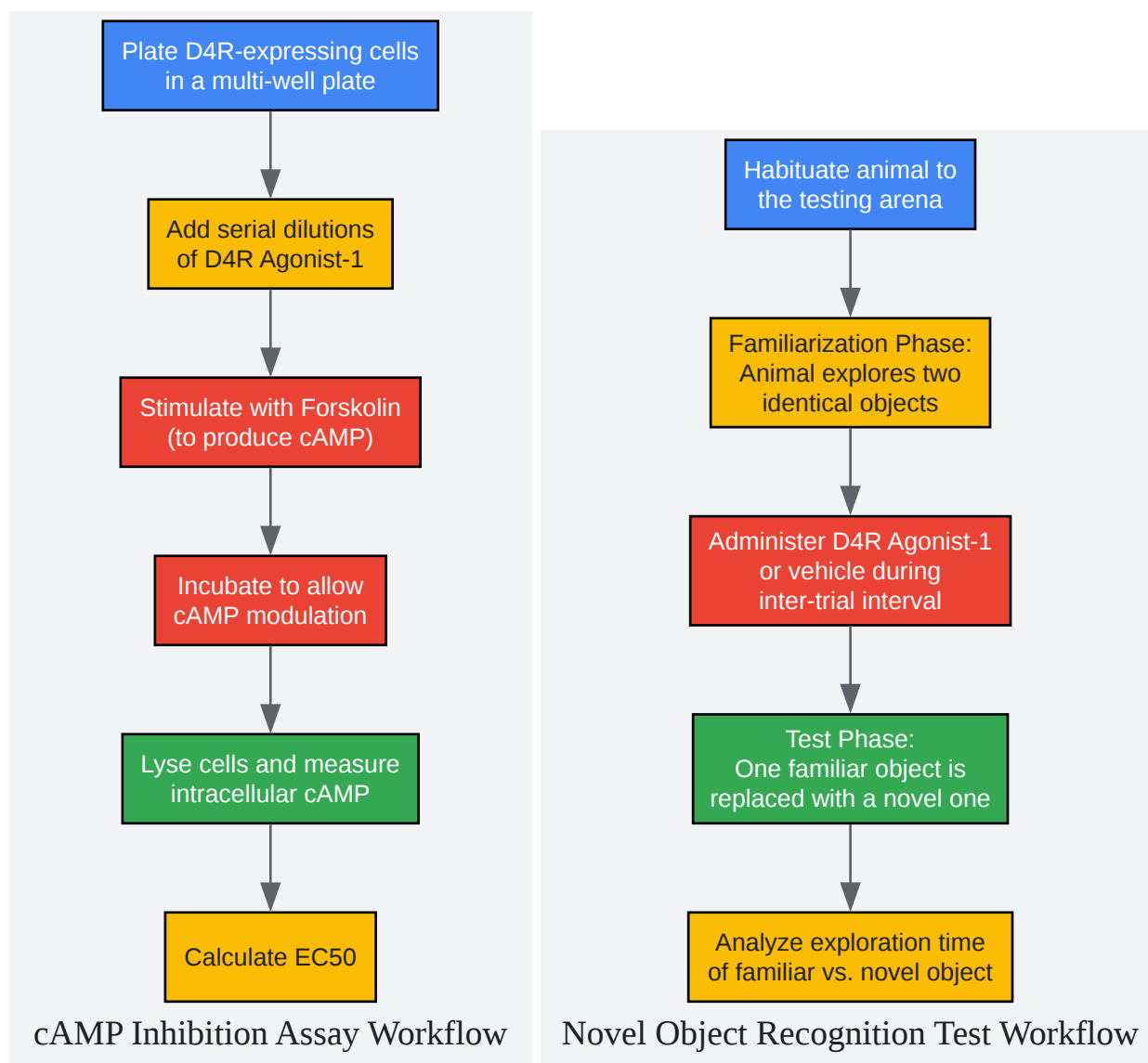
A2: Beyond the canonical G*ai/o*-mediated inhibition of adenylyl cyclase, D4R activation can also modulate other signaling pathways, including:

- **MAPK/ERK Pathway:** In some cell types, D4R activation can stimulate the mitogen-activated protein kinase (MAPK) pathway, particularly the extracellular signal-regulated kinase (ERK).

- **Calcium Mobilization:** D4R activation has been reported to influence intracellular calcium levels through various mechanisms, depending on the cellular context.
- **Ion Channel Modulation:** D4Rs can modulate the activity of certain ion channels, such as G-protein-regulated inwardly rectifying potassium channels (GIRKs).







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